ONO-4057 in DMSO: A Technical Support Guide for Researchers

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Compound of Interest

Compound Name:	*ONO4057*
CAS No.:	*134578-96-4*
Cat. No.:	*B1677316*

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This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for the use of ONO-4057, a potent and orally active leukotriene B4 receptor antagonist, with a particular focus on its solubility and handling in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing ONO-4057 stock solutions?

A1: DMSO is the recommended solvent for preparing stock solutions of ONO-4057 for most research applications. It is a powerful organic solvent capable of dissolving a wide array of organic compounds, including ONO-4057.

Q2: What is the solubility of ONO-4057 in DMSO?

A2: While specific quantitative solubility data can vary, ONO-4057 is readily soluble in DMSO. Stock solutions of at least 10 mM can be prepared, which is sufficient for most experimental needs.

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Q3: How should I prepare a stock solution of ONO-4057 in DMSO?

A3: To prepare a stock solution, weigh the desired amount of ONO-4057 powder in a sterile, amber, or clear glass vial. Add the calculated volume of pure, anhydrous DMSO to achieve the target concentration. Ensure the compound is fully dissolved by gentle vortexing or swirling. For light-sensitive compounds, it is advisable to work in low-light conditions and use amber vials or wrap clear vials in aluminum foil.

Q4: What is the maximum recommended final concentration of DMSO in my cell culture experiments?

A4: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in your cell culture medium should be kept as low as possible, typically below 0.5%, with a preferred concentration of 0.1% or lower.[1][2] It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent itself.

Q5: How should I store my ONO-4057 DMSO stock solution?

A5: Once prepared, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1] These aliquots should be stored at -20°C or -80°C for long-term stability.[1]

Q6: What is the stability of ONO-4057 in DMSO at different storage temperatures?

A6: In solvent, ONO-4057 is generally stable for up to 6 months when stored at -80°C and for up to 1 month at -20°C.[1] It is good practice to re-evaluate the efficacy of solutions stored for longer periods.[1]

Troubleshooting Guide

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Issue	Possible Cause	Recommended Solution
ONO-4057 powder is not dissolving in DMSO.	- Insufficient solvent volume.- Low-quality or hydrated DMSO.- Compound has degraded.	- Ensure the correct volume of DMSO is added for the desired concentration.- Use fresh, anhydrous, research-grade DMSO.- Gentle warming in a water bath (e.g., to 37°C) may aid dissolution, but be cautious of potential compound degradation.
Precipitate forms when diluting the DMSO stock solution into aqueous media.	- The compound is "crashing out" due to a rapid change in solvent polarity.- The final concentration in the aqueous buffer exceeds the compound's solubility in that medium.	- Perform a stepwise dilution of the DMSO stock solution into your aqueous medium.[1]- Vigorously vortex or mix the aqueous solution while adding the DMSO stock to ensure rapid and even dispersion.[2]- Consider if the final concentration is too high for the aqueous buffer system.
Observed cytotoxicity in cell culture experiments.	- The final DMSO concentration is too high.- The compound itself is cytotoxic at the tested concentrations.	- Ensure the final DMSO concentration is at a non-toxic level (ideally ≤0.1%).[2][3]- Run a dose-response curve for ONO-4057 to determine its cytotoxic threshold in your specific cell line.- Always include a vehicle control (media with the same final DMSO concentration) to differentiate between compound and solvent toxicity.
Inconsistent experimental results.	- Repeated freeze-thaw cycles of the stock solution.- Improper storage of the stock solution.-	- Aliquot the stock solution into single-use volumes to avoid freeze-thaw cycles.[1]- Store

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	Inaccurate pipetting of small volumes of the stock solution.	aliquots at -80°C for long-term stability.[1]- Use calibrated pipettes and appropriate techniques for handling small volumes.

Experimental Protocols

Preparation of a 10 mM ONO-4057 Stock Solution in DMSO

- Materials:
  - ONO-4057 powder (Molecular Weight: 482.58 g/mol)
  - Anhydrous, sterile DMSO
  - Sterile microcentrifuge tubes or amber glass vials
  - Calibrated analytical balance and pipettes
- Procedure:
  1. Calculate the required mass of ONO-4057. For 1 mL of a 10 mM stock solution:
     - Mass (g) = 10 mmol/L * 1 L/1000 mL * 1 mL * 482.58 g/mol = 0.0048258 g = 4.83 mg
  2. Carefully weigh 4.83 mg of ONO-4057 powder and place it in a sterile vial.
  3. Add 1 mL of anhydrous DMSO to the vial.
  4. Cap the vial and vortex gently until the powder is completely dissolved.
  5. Aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.
  6. Store the aliquots at -80°C.

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Dilution of ONO-4057 Stock Solution for Cell-Based Assays

- Objective: To prepare a working solution of 10 µM ONO-4057 in cell culture medium with a final DMSO concentration of 0.1%.
- Procedure:
  1. Thaw a single aliquot of the 10 mM ONO-4057 stock solution in DMSO at room temperature.
  2. Perform a serial dilution. For example, to make a 1:1000 dilution:
     - Add 1 µL of the 10 mM stock solution to 999 µL of pre-warmed cell culture medium.
  3. Mix thoroughly by gentle pipetting or vortexing.
  4. This working solution now contains 10 µM ONO-4057 and 0.1% DMSO.
  5. This working solution can be further diluted in the culture medium to achieve lower concentrations, while maintaining a final DMSO concentration of 0.1% or less.

Visualizations

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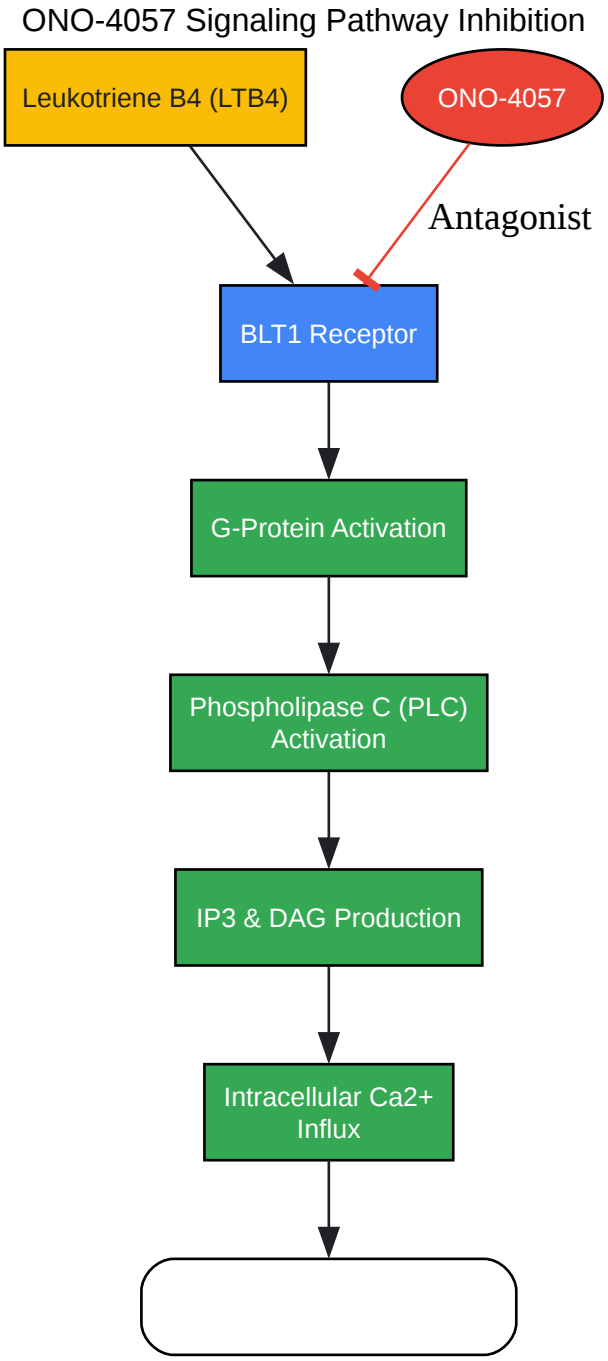

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Caption: ONO-4057 acts as an antagonist to the BLT1 receptor, inhibiting LTB4-induced signaling.

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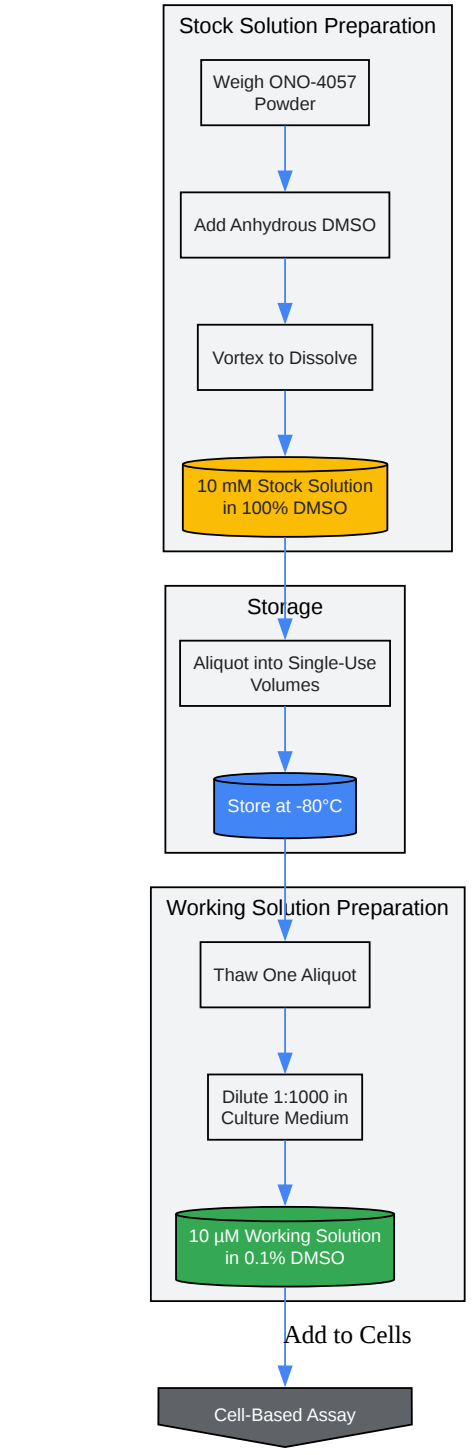
Experimental Workflow: ONO-4057 Stock to Working Solution



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Caption: Workflow for preparing and using ONO-4057 solutions in a research setting.

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